

Technical Guide: Molecular Weight of 2-Bromo-6-propoxynaphthalene

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Compound of Interest

Compound Name: 2-Bromo-6-propoxynaphthalene

CAS No.: 97476-14-7

Cat. No.: B1279862

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For: Researchers, Scientists, and Drug Development Professionals Subject: Physicochemical Properties of **2-Bromo-6-propoxynaphthalene**

This document provides a detailed analysis of the molecular weight of **2-Bromo-6-propoxynaphthalene**, a compound relevant in chemical synthesis and research.

Summary of Physicochemical Data

The key identifiers and physicochemical properties of **2-Bromo-6-propoxynaphthalene** are summarized below. The molecular weight is a crucial parameter for stoichiometric calculations in experimental research and development.

Identifier	Value	Source
IUPAC Name	2-bromo-6-propoxynaphthalene	[1]
Molecular Formula	C ₁₃ H ₁₃ BrO	[2][3]
Molecular Weight	265.15 g/mol	[1]
Monoisotopic Mass	264.015 g/mol	[1]
CAS Number	97476-14-7	[2][3]

Methodology for Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The calculation protocol for **2-Bromo-6-propoxynaphthalene**, based on its molecular formula (C₁₃H₁₃BrO), is detailed as follows.

Step 1: Identify Constituent Elements and Atom Count The molecular formula C₁₃H₁₃BrO is deconstructed to identify each element and the number of atoms for each.

- Carbon (C): 13 atoms
- Hydrogen (H): 13 atoms
- Bromine (Br): 1 atom
- Oxygen (O): 1 atom

Step 2: Utilize Standard Atomic Weights The standard atomic weight of each element is obtained from the IUPAC Periodic Table.

- C: 12.011 u
- H: 1.008 u
- Br: 79.904 u
- O: 15.999 u

Step 3: Calculate Total Mass for Each Element The total mass contributed by each element is calculated by multiplying its atom count by its standard atomic weight.

- Mass of Carbon: 13 atoms * 12.011 u = 156.143 u
- Mass of Hydrogen: 13 atoms * 1.008 u = 13.104 u
- Mass of Bromine: 1 atom * 79.904 u = 79.904 u
- Mass of Oxygen: 1 atom * 15.999 u = 15.999 u

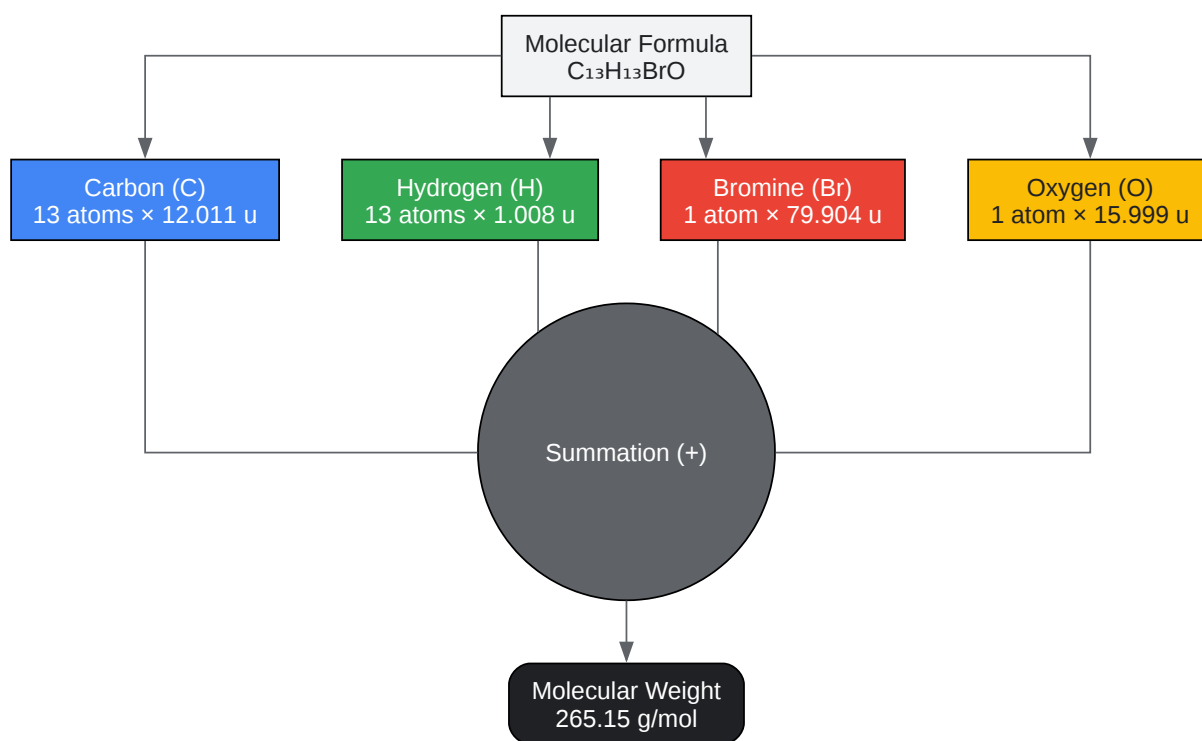
Step 4: Summation for Final Molecular Weight The molecular weight of the compound is the sum of the total masses of each element.

- Molecular Weight = 156.143 + 13.104 + 79.904 + 15.999 = 265.15 g/mol

This calculated value is consistent with experimentally cited values.[\[1\]](#)

Visualization of Calculation Workflow

The logical relationship for determining the molecular weight from the compound's formula is illustrated in the following diagram.



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Caption: Workflow for calculating the molecular weight of **2-Bromo-6-propoxynaphthalene**.

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References

- 1. 2-Bromo-6-propoxynaphthalene | CymitQuimica [cymitquimica.com]

- [2. calpaclab.com \[calpaclab.com\]](https://calpaclab.com)
- [3. keyorganics.net \[keyorganics.net\]](https://keyorganics.net)
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